

# Synthetic Protocol for 4,5-Diepipsidial A: A Detailed Application Note

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This document provides a comprehensive overview of the synthetic approach toward **4,5-Diepipsidial A**, a meroterpenoid natural product isolated from Psidium guajava. While a direct total synthesis of **4,5-Diepipsidial A** has not been extensively published, this protocol details the enantioselective total synthesis of the closely related and structurally analogous compound, (-)-Psiguadial A. The synthetic strategy, pioneered by the Chain group, offers a viable pathway to the core structure of these complex natural products and can be adapted for the synthesis of various analogues, including **4,5-Diepipsidial A**.

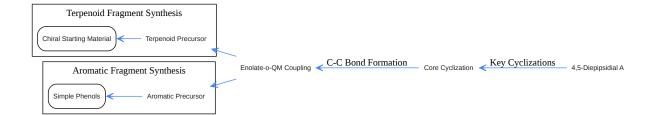
#### **Chemical Structure**

**4,5-Diepipsidial A** is a complex meroterpenoid characterized by a fused polycyclic ring system. Its molecular formula is  $C_{30}H_{34}O_5$ . The "epipsidial" nomenclature suggests a specific stereochemical relationship, likely an epimer of Psidial A at positions 4 and 5.

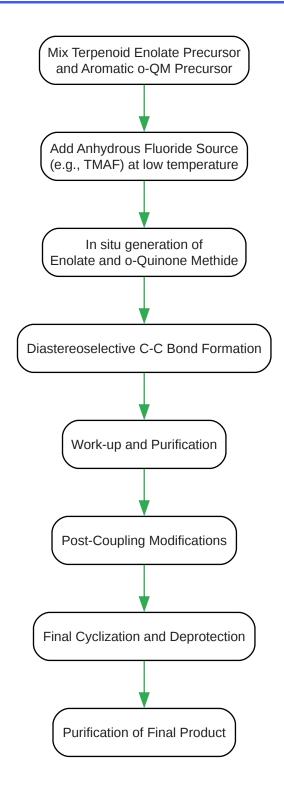
### **Retrosynthetic Analysis**

The synthetic approach to the psidial family of natural products hinges on a convergent strategy. The key disconnection lies in the formation of the bond between the terpenoid and the polyketide-derived aromatic fragment. The total synthesis of (-)-Psiguadial A by Chain and coworkers showcases an elegant approach centered around a crucial enolate-ortho-quinone methide coupling reaction.









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